

# Tirbanibulin local skin reactions LSRs management protocol

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## Compound Focus: Tirbanibulin

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## Tirbanibulin Application & LSR Profile

**Tirbanibulin** 1% ointment is a topical field treatment for actinic keratosis (AK) on the face or scalp, applied once daily for 5 consecutive days [1] [2]. Its mechanism involves inhibition of tubulin polymerization and disruption of Src kinase signaling, leading to apoptosis of dysplastic keratinocytes [3].

Local Skin Reactions are the most common adverse effects. The table below summarizes the incidence and severity of LSRs observed in clinical trials and real-world studies.

**Table 1: Spectrum and Incidence of Local Skin Reactions (LSRs) to Tirbanibulin**

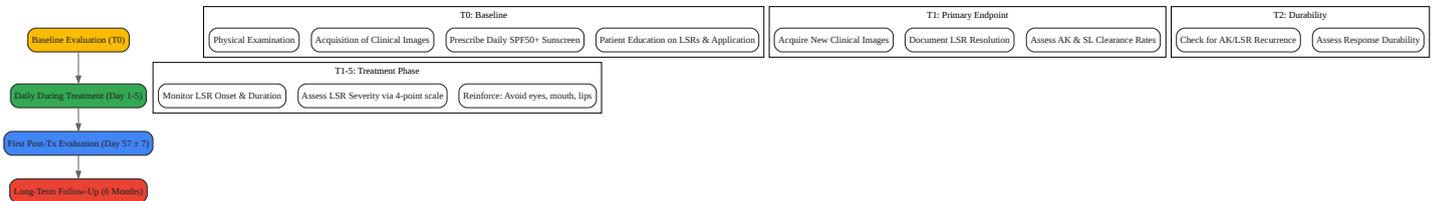
LSR Category	Specific Reaction	Incidence / Severity Notes
Very Common (>10%)	Erythema (redness) [4]	91% of patients; mostly mild (22%) to moderate (63%); severe in 6% [4] [2].
	Flaking/Scaling [4]	82% of patients; mostly mild (26%) to moderate (47%); severe in 9% [4] [2].
	Crusting [4]	44% of patients; mostly mild (30%); moderate in 14%; severe in 2% [4].

LSR Category	Specific Reaction	Incidence / Severity Notes
	Swelling [4]	38% of patients; mostly mild (29%); moderate in 9% [4].
<b>Common (1-10%)</b>	Application site pruritus (itching) [4]	Reported in 9% of patients [4] [5].
	Application site pain (burning, stinging) [4]	Reported in 10% of patients [4] [5].
	Erosion/Ulceration [4]	12% of patients; mostly mild (9%); moderate in 3% [4] [2].
	Vesiculation/Pustulation [4]	7% of patients; mostly mild [4] [2].
<b>Less Common</b>	Skin cracking, dryness, peeling, ulcers [1] [4]	Reported as "more common" side effects.

LSRs typically follow a predictable time course: they usually begin within the first week of treatment, peak in intensity around day 4-8, and are generally self-limiting, resolving completely within four weeks after the end of treatment without sequelae [6].

## LSR Assessment and Monitoring Protocol

A standardized approach to LSR assessment is crucial for consistent monitoring in both clinical trials and practice. The following workflow outlines the key stages from baseline evaluation to follow-up.



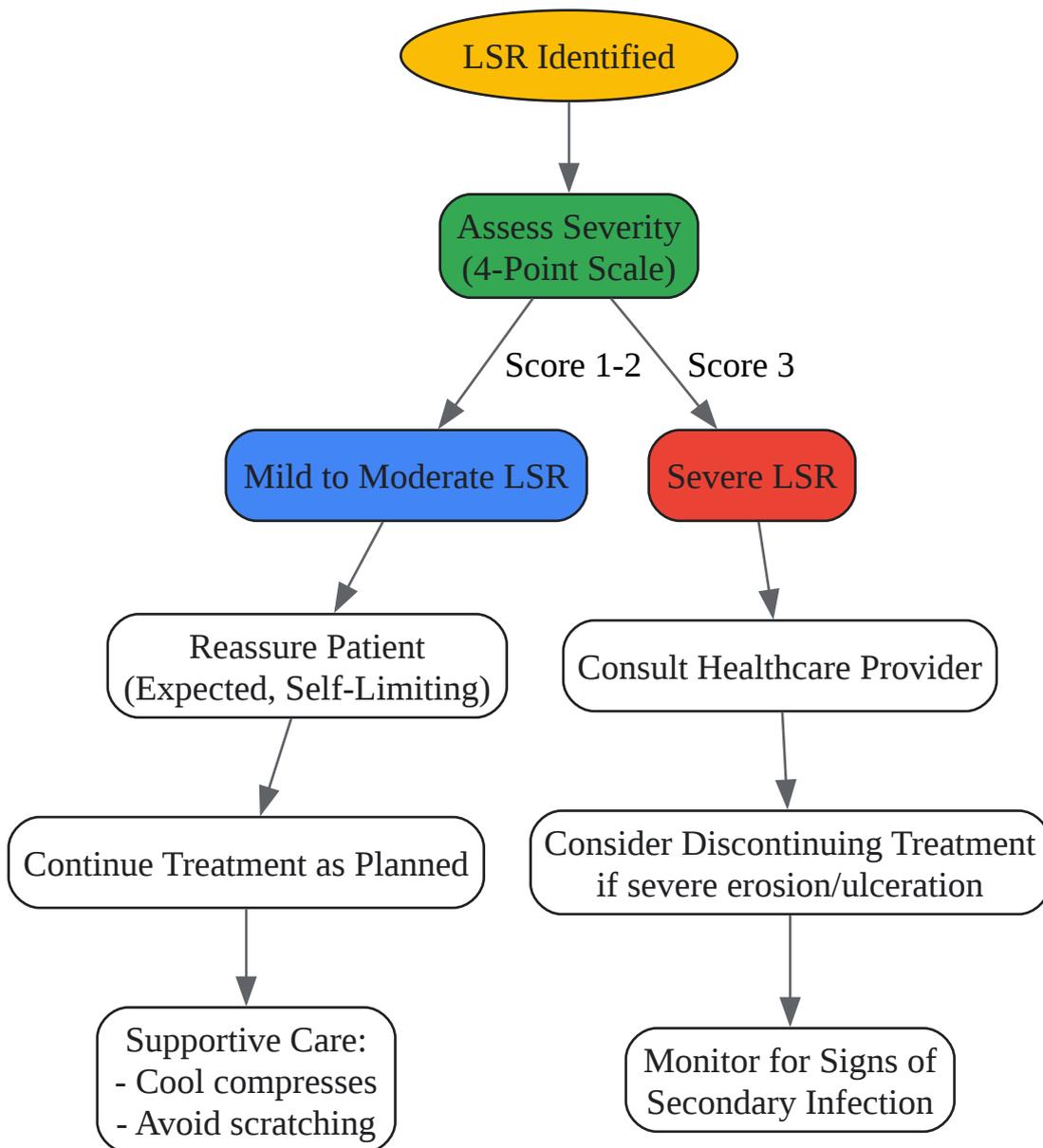
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**Standardized LSR Severity Scale** A semiquantitative 4-point scale should be used for consistent assessment [6]:

- **0 - Absent:** No reaction present.
- **1 - Mild:** Slightly or barely perceptible reaction.
- **2 - Moderate:** Distinct presence of the reaction.
- **3 - Severe:** Marked or intense reaction.

## LSR Management and Mitigation Strategies

Proactive management strategies can improve patient compliance and minimize discomfort from LSRs. The following diagram outlines the decision-making process for managing reactions based on their severity.



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#### Key Supportive and Preventative Measures:

- **Application Technique:** Apply a thin layer to affected area up to 25 cm<sup>2</sup>. Do not bandage or use occlusive dressings. Wash hands immediately after application [1] [5].
- **Post-Application Care:** Avoid washing or touching treated area for at least 8 hours. After 8 hours, area can be washed with mild soap and water [1] [5].
- **Mucosal Protection:** Avoid application in, around, or near eyes, mouth, and lips. If accidental contact occurs, rinse immediately with water [1] [5].
- **Sun Protection:** Daily use of sunscreen (SPF 50+) is recommended during and after treatment [6].

## Experimental Protocol for LSR Data Collection

For researchers designing clinical trials, the following methodology provides a framework for systematic LSR data collection [6].

### 1. Study Design and Population

- **Design:** Single-center or multi-center, retrospective or prospective study.
- **Participants:** Adult patients with AKs on face/scalp prescribed **tirbanibulin** 1% ointment.
- **Exclusion Criteria:** Pregnancy/lactation, known hypersensitivity to components, active skin infections, unhealed skin in treatment area, history of invasive NMSC in treatment field, prior topical AK therapies within last 12 weeks.

### 2. Treatment Regimen

- **Application:** Once daily for 5 consecutive days.
- **Area:** Cover affected photodamaged field up to 100 cm<sup>2</sup> (or 25 cm<sup>2</sup> per packet).
- **Concomitant Care:** Mandatory daily sunscreen SPF 50+.

### 3. Data Collection Timepoints

- **Baseline (T0):** Physical exam, clinical images, demographic data, skin phototype, lesion count.
- **Treatment Phase (Day 1-5):** Patient diary for LSR onset, duration, and characteristics.
- **First Evaluation (T1 - Day 57):** Clinical evaluation, LSR assessment, efficacy clearance rates.
- **Second Evaluation (T2 - 6 Months):** Assess LSR resolution and long-term response durability.

### 4. Statistical Analysis

- Use descriptive statistics for demographic/clinical characteristics.
- Apply non-parametric tests for non-normally distributed variables.
- Use multivariate ordinal logistic regression to identify predictors of LSR severity and treatment response.
- Employ Spearman's rank correlation to analyze associations between LSR severity and clearance efficacy.

## Conclusion and Key Takeaways

- **LSRs are Expected and Manageable:** Erythema, flaking, crusting, and swelling are very common but typically transient.

- **Proactive Management is Key:** Patient education, proper application technique, and sun protection are crucial for managing LSRs and improving adherence.
- **Standardized Assessment Ensures Consistency:** Using a 4-point LSR severity scale at defined timepoints allows for reliable data collection.
- **Severe Reactions are Uncommon:** Most LSRs are mild to moderate. Severe reactions requiring discontinuation are rare, and management is primarily supportive.

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## References

1. Tirbanibulin (topical application route) - Side effects & ... [mayoclinic.org]
2. Tirbanibulin (Klisyri) for the Treatment of Actinic Keratosis [aafp.org]
3. 1% Tirbanibulin Ointment for the Treatment of Actinic Keratoses - PMC [pmc.ncbi.nlm.nih.gov]
4. Tirbanibulin Topical Side Effects [drugs.com]
5. Klisyri (tirbanibulin) - Uses, Side Effects, and More [webmd.com]
6. The Skin-Lightening Power of Tirbanibulin 1% Ointment - PMC [pmc.ncbi.nlm.nih.gov]

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